

Comparison Guide: Cross-Validation of CK2 Inhibitor Effects in Different Cell Lines

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Compound of Interest

Compound Name: CK2-IN-13

Cat. No.: B15543648

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This guide provides an objective comparison of the performance of the prominent CK2 inhibitor, CX-4945, with other alternative inhibitors. It includes supporting experimental data, detailed methodologies for key experiments, and visualizations of critical biological pathways and workflows to aid researchers, scientists, and drug development professionals in their work.

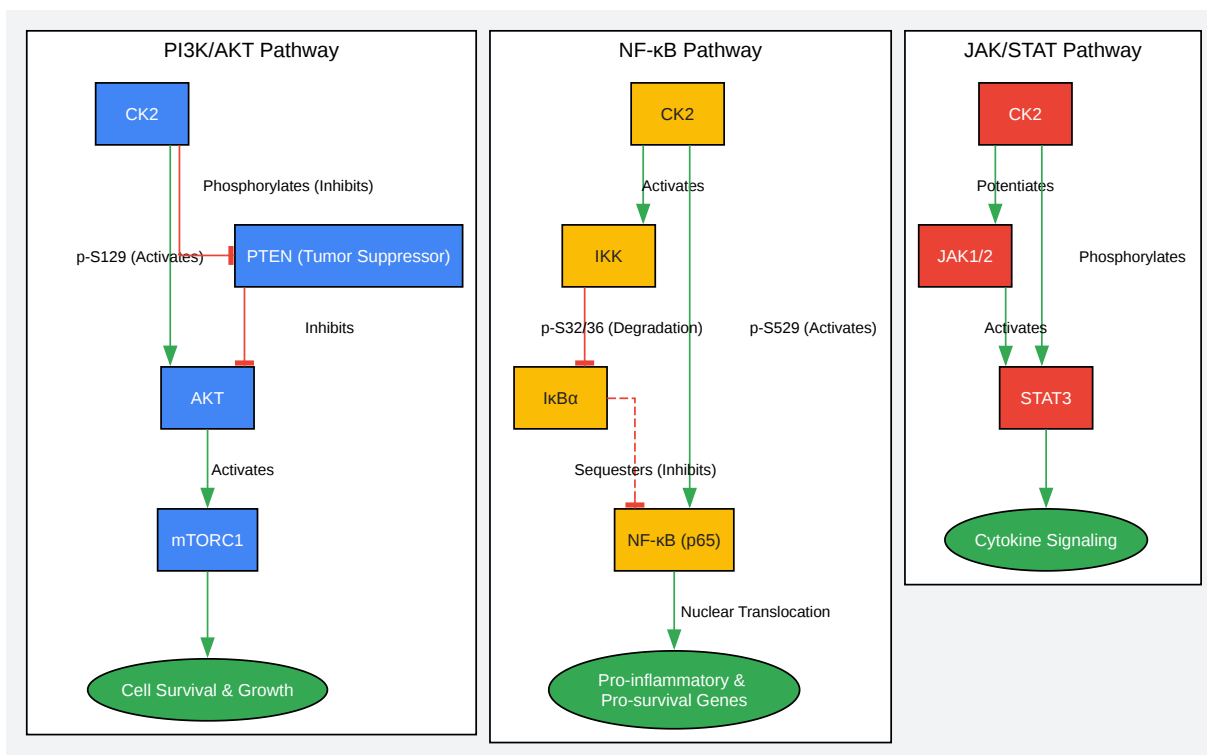
Introduction to Protein Kinase CK2

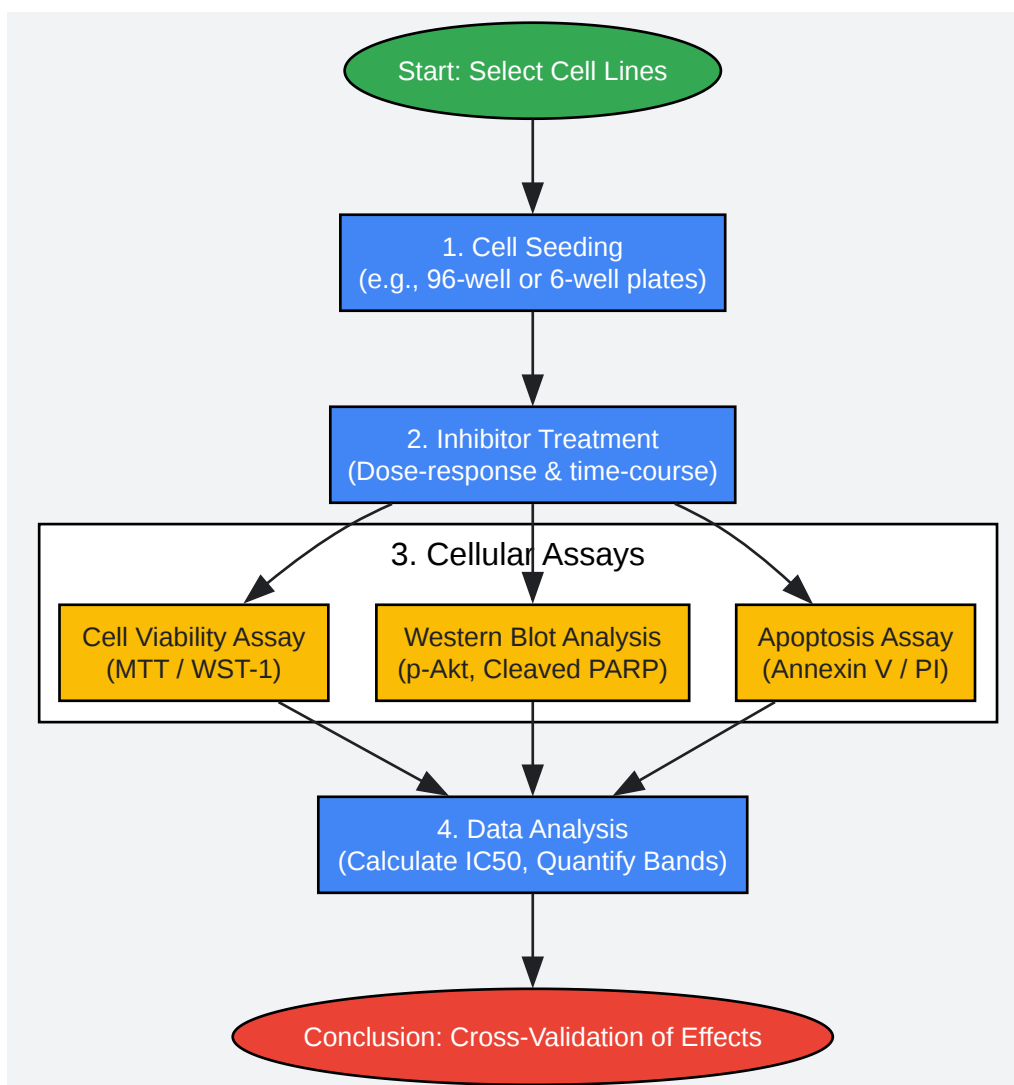
Protein Kinase CK2 is a highly conserved serine/threonine kinase that is constitutively active in eukaryotic cells.[1][2][3] It is a pleiotropic enzyme, phosphorylating hundreds of substrates involved in essential cellular processes, including cell cycle progression, DNA repair, and apoptosis suppression.[4][5][6] Elevated CK2 activity is a hallmark of many cancers, where it promotes proliferation, survival, and resistance to therapy, making it a compelling therapeutic target.[1][4][7][8] Consequently, cancer cells often exhibit a "non-oncogenic addiction" to CK2, meaning their survival is highly dependent on its activity, which presents a therapeutic window for targeted inhibitors.[3][7][9]

Key Signaling Pathways Modulated by CK2

CK2 exerts its pro-survival effects by modulating several critical signaling pathways. Its inhibition is designed to suppress these oncogenic signals. The primary pathways include

PI3K/AKT/mTOR, NF- κ B, and JAK/STAT.[1][4][10][11]





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